

In-depth Technical Review of Vat Red 10 for Scientific Applications

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Compound of Interest

Compound Name: *Vat Red 10*

Cat. No.: *B1668950*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive review of the scientific literature on **Vat Red 10** (C.I. 67000), a synthetic organic compound with significant applications in the textile industry and potential uses in other scientific fields. This document summarizes its chemical and physical properties, provides an overview of its synthesis, and details its application in textile dyeing.

Core Properties and Characteristics

Vat Red 10, with the CAS number 2379-79-5 and the molecular formula $C_{29}H_{14}N_2O_5$, is an anthraquinone-based vat dye.^{[1][2]} It is also known by other names, including Vat Red FBB and C.I. Pigment Red 196, indicating its use as both a dye and a pigment.^{[1][3]} The compound presents as a deep red or pinkish powder and is characteristically insoluble in water, ethanol, and acetone.^[4] However, it demonstrates solubility in organic solvents such as xylene and tetralin.

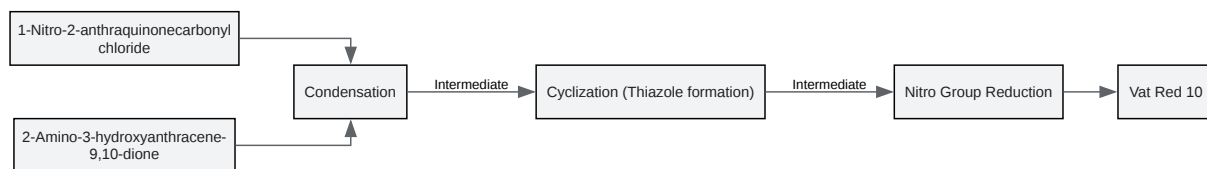
The color of **Vat Red 10** is highly dependent on its chemical environment. In concentrated sulfuric acid, it appears red and transitions to green upon dilution. An alkaline solution of sodium hydroxide renders it yellow, while in an acidic solution, it is colorless.

Property	Value	References
CAS Number	2379-79-5	
C.I. Number	67000	
Molecular Formula	C ₂₉ H ₁₄ N ₂ O ₅	
Molecular Weight	470.43 g/mol	
Appearance	Deep red/pink powder	
Solubility	Insoluble in water, ethanol, acetone; Soluble in xylene, tetralin	

Synthesis of Vat Red 10

The manufacturing of **Vat Red 10** involves a multi-step chemical synthesis. The primary method described in the literature is the condensation of 1-Nitro-2-anthraquinonecarbonyl chloride with 2-Amino-3-hydroxyanthracene-9,10-dione. This is followed by a cyclization reaction to form the thiazole ring, and a final reduction of the nitro group to an amino group.

While a detailed, step-by-step laboratory protocol with specific quantities, reaction times, and purification methods is not readily available in the public domain, the general workflow can be outlined.



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A simplified workflow for the synthesis of **Vat Red 10**.

Application in Textile Dyeing

Vat Red 10 is extensively used for dyeing cellulosic fibers such as cotton, linen, and rayon, as well as their blends. The application process is characteristic of vat dyes and involves rendering the insoluble dye into a soluble "leuco" form, which has an affinity for the textile fibers. This is followed by oxidation to trap the insoluble dye molecules within the fiber, resulting in excellent fastness properties.

Experimental Protocol for Cotton Dyeing

The following is a general laboratory procedure for dyeing cotton fabric with **Vat Red 10**. It is important to note that specific concentrations and conditions may need to be optimized based on the desired shade depth and equipment used.

1. Preparation of the Dye Bath (Vatting):

- The insoluble **Vat Red 10** dye is pasted with a dispersing agent (such as Turkey red oil).
- This paste is then added to a solution containing a reducing agent (typically sodium hydrosulfite) and an alkali (sodium hydroxide) in water.
- The mixture is heated to approximately 50-60°C for about 15-20 minutes to facilitate the reduction of the dye to its soluble leuco form. The completion of vatting can be observed by a distinct color change.

2. Dyeing Process:

- The pre-wetted cotton material is introduced into the prepared dye bath.
- The temperature is maintained at around 60°C, and the dyeing is carried out for 45-60 minutes.
- An electrolyte, such as sodium chloride, can be added in portions to aid in the exhaustion of the dye onto the fabric.

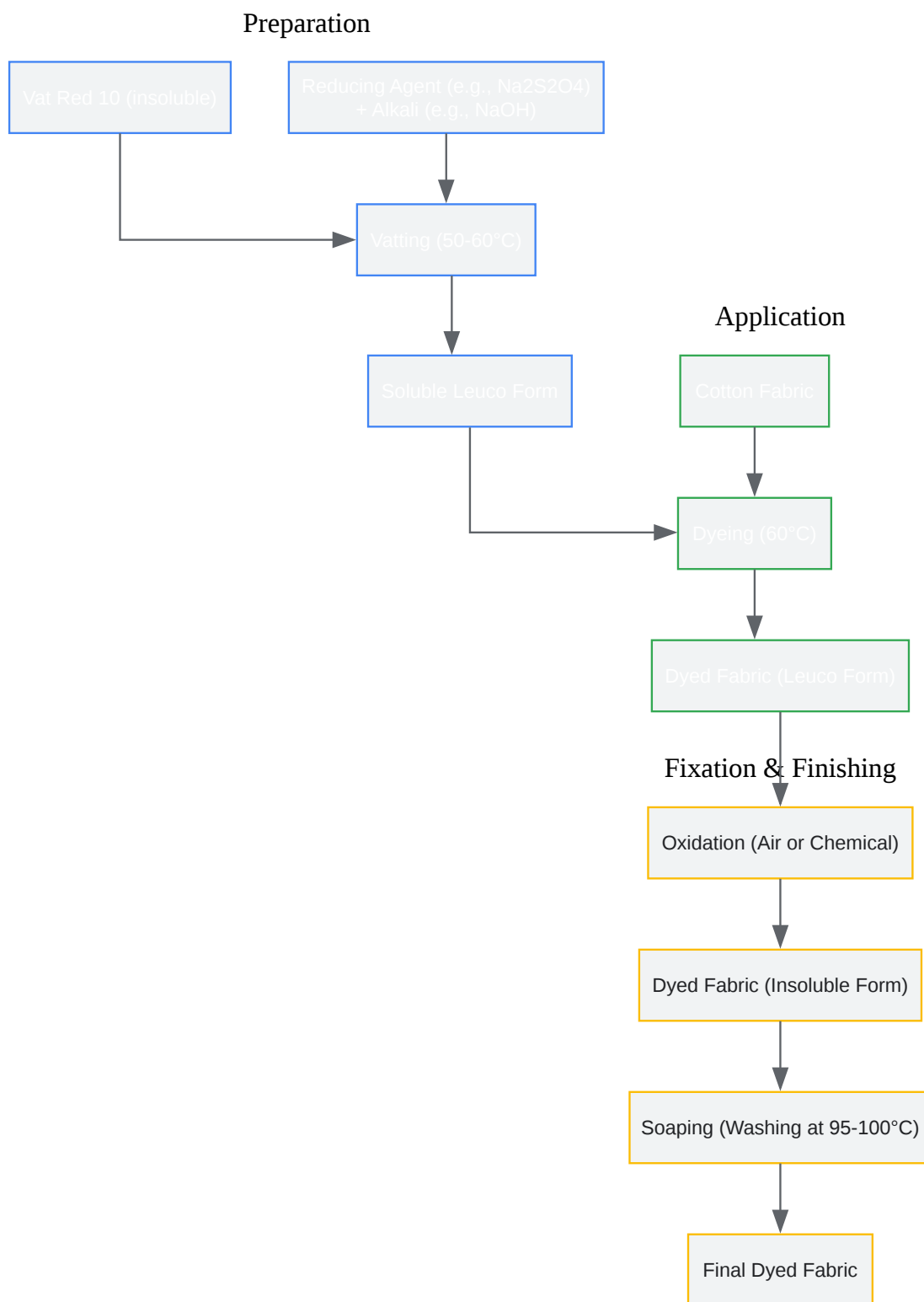
3. Oxidation:

- After dyeing, the fabric is removed from the bath, squeezed to remove excess liquor, and exposed to air. This allows for the oxidation of the soluble leuco dye back to its original insoluble pigment form, fixing it within the fibers.

- Chemical oxidation using agents like hydrogen peroxide can also be employed for a more controlled and rapid oxidation process.

4. After-treatment (Soaping):

- The dyed fabric is subjected to a washing process with a detergent and soda ash at a high temperature (around 95-100°C). This step is crucial for removing any loosely adhering dye particles and for developing the true shade and improving the fastness properties.



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Workflow of the vat dyeing process for cotton with **Vat Red 10**.

Performance and Fastness Properties

Vat Red 10 is known for its excellent fastness properties, which makes it suitable for applications requiring high durability.

Fastness Property	Rating (ISO/AATCC)	References
Light Fastness (Xenon)	6-7	
Chlorine Bleach	5	
Washing (Soaping)	5	
Mercerizing	4	
Oxygen Bleach	4-5	
Ironing	3-4	
Rubbing (Dry)	4-5	
Rubbing (Wet)	3-4	

Analytical Techniques

While specific, detailed analytical data for **Vat Red 10** is sparse in readily available literature, general techniques for the analysis of vat dyes are applicable.

- **Chromatography:** Thin-layer chromatography (TLC) can be employed for the separation and identification of vat dyes, including **Vat Red 10**. High-performance liquid chromatography (HPLC) is a powerful tool for the quantitative analysis of textile dyes, though a specific method for **Vat Red 10** is not detailed in the searched literature.
- **Spectroscopy:** UV-Visible spectroscopy is fundamental for characterizing the color and concentration of the dye in its soluble form. However, specific absorption and emission maxima for **Vat Red 10** are not consistently reported. The compound is also noted as a fluorescent dye, but quantitative data on its fluorescence quantum yield are not available in the reviewed sources.

- Thermal Analysis: Techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) can provide information on the thermal stability and decomposition of the dye. This is particularly relevant for its application in plastics and other materials processed at high temperatures.

Signaling Pathways and Drug Development

The core requirements of the prompt included the creation of diagrams for signaling pathways. However, based on the comprehensive review of the scientific literature, **Vat Red 10** is primarily an industrial dye with applications in the textile and pigment industries. There is no evidence to suggest its involvement in biological signaling pathways or its application in drug development. Its chemical structure does not resemble typical pharmacophores, and its insolubility in aqueous media would likely limit its bioavailability. Therefore, a discussion of its role in signaling pathways is not applicable based on current scientific knowledge.

Conclusion

Vat Red 10 is a well-established anthraquinone vat dye valued for its vibrant red shade and excellent fastness properties on cellulosic fibers. Its synthesis and application follow standard procedures for this class of dyes. While its general characteristics are well-documented, there is a notable lack of detailed, publicly available quantitative data regarding its spectroscopic and thermal properties. Further research to characterize these aspects would be beneficial for expanding its application in materials science and other advanced scientific fields. For professionals in drug development, it is important to note the absence of any reported biological activity or relevance to signaling pathways for this compound.

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